

# Personal protective equipment for handling 2-Bromo-1-phenylethanol

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## Compound of Interest

Compound Name: **2-Bromo-1-phenylethanol**

Cat. No.: **B1266663**

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## Safe Handling Protocol for 2-Bromo-1-phenylethanol

This document provides essential safety and logistical information for the handling and disposal of **2-Bromo-1-phenylethanol**, tailored for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

## Hazard Identification and Risk Assessment

**2-Bromo-1-phenylethanol** is a chemical compound that requires careful handling due to its potential health hazards. Based on available safety data, the primary risks are:

- Skin Irritation: Causes skin irritation upon contact.[1][2][3]
- Serious Eye Irritation: Can cause serious and potentially damaging eye irritation.[1][2][3]
- Respiratory Irritation: May cause irritation to the respiratory tract if inhaled.[1][2][3]
- Harmful if Swallowed or Inhaled: Ingestion or inhalation of the substance can be harmful.[3]

A thorough risk assessment should be conducted before beginning any work with this chemical, considering the quantities being used and the specific experimental conditions.

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure. The required PPE is summarized in the table below.

Task	Eye/Face Protection	Skin Protection	Respiratory Protection
Routine Handling & Dispensing	Safety glasses with side shields or chemical splash goggles. <a href="#">[1]</a> <a href="#">[4]</a>	Chemical-resistant gloves (e.g., Nitrile, Neoprene), lab coat. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>	Work in a well-ventilated area, preferably a chemical fume hood. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Weighing/Transferring Large Quantities	Chemical splash goggles and a face shield. <a href="#">[4]</a> <a href="#">[5]</a>	Chemical-resistant gloves, flame-resistant lab coat, and additional protective clothing as needed. <a href="#">[4]</a>	A NIOSH-approved respirator may be necessary if ventilation is inadequate. <a href="#">[4]</a> <a href="#">[6]</a>
Spill Cleanup	Chemical splash goggles and a face shield. <a href="#">[4]</a>	Chemical-resistant gloves, disposable coveralls, and chemical-resistant boots. <a href="#">[4]</a>	A NIOSH-approved respirator with appropriate cartridges for large spills or in poorly ventilated areas. <a href="#">[4]</a> <a href="#">[6]</a>
Waste Handling & Disposal	Safety glasses with side shields or chemical splash goggles. <a href="#">[4]</a>	Chemical-resistant gloves, lab coat. <a href="#">[4]</a>	Not generally required if handling closed containers in a well-ventilated area.

Always inspect PPE for integrity before use and ensure gloves are suitable for handling this specific chemical.[\[7\]](#)

## Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the procedural steps for the safe handling of **2-Bromo-1-phenylethanol**.

### 3.1. Pre-Operational Checks

- Verify Emergency Equipment: Confirm that a safety shower and eyewash station are accessible and operational.[4][8]
- Consult SDS: Ensure the Safety Data Sheet (SDS) for **2-Bromo-1-phenylethanol** is readily available and has been reviewed.[4]
- Prepare Work Area: Conduct all manipulations within a certified chemical fume hood to ensure adequate ventilation.[4][6] Cover the work surface with a disposable, absorbent bench liner.[8]
- Assemble Materials: Gather all necessary equipment, including the chemical container, glassware, and spill cleanup materials.

### 3.2. Handling Procedure

- Don PPE: Put on the appropriate PPE as specified in the table above.
- Container Inspection: Before opening, inspect the container for any signs of damage or leaks.[4]
- Dispensing: Carefully open the container. Pour the liquid slowly and deliberately to avoid splashing or creating aerosols.[4]
- Container Sealing: Once the desired amount is dispensed, securely close the container.[1][6]
- Perform Work: Carry out the experimental procedure within the fume hood.
- Post-Handling: Wipe down the exterior of the primary container and any equipment used with a suitable solvent.

### 3.3. Post-Handling Cleanup

- Clean Work Area: Wipe the work surface of the fume hood. Dispose of the bench liner as hazardous waste.
- Decontaminate Equipment: Clean any non-disposable equipment used during the procedure.

- Doff PPE: Remove PPE in the correct order to avoid cross-contamination. Start with gloves, followed by the lab coat, and finally eye protection.
- Hygiene: Wash hands thoroughly with soap and water after removing PPE.[\[1\]](#)

## Emergency Procedures

In the event of an exposure or spill, follow these procedures immediately.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[6\]](#)[\[9\]](#)[\[10\]](#) Remove contact lenses if present and easy to do.[\[1\]](#) Seek immediate medical attention.[\[9\]](#)[\[10\]](#)
- Skin Contact: Remove all contaminated clothing immediately.[\[1\]](#) Wash the affected skin area with plenty of soap and water. If skin irritation occurs or persists, seek medical attention.[\[1\]](#)
- Inhalation: Move the affected person to fresh air and keep them in a position comfortable for breathing.[\[1\]](#)[\[9\]](#) If the person feels unwell or has difficulty breathing, seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[6\]](#) Rinse the mouth with water. Call a physician or poison control center immediately.[\[6\]](#)
- Minor Spill: Alert personnel in the immediate area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand, or earth). Collect the absorbed material into a suitable container for disposal.
- Major Spill: Evacuate the laboratory immediately and secure the area.[\[1\]](#) Notify your institution's environmental health and safety department. Remove all sources of ignition.[\[1\]](#)

## Disposal Plan

Proper disposal of **2-Bromo-1-phenylethanol** and associated waste is crucial.

- Waste Collection: All waste materials, including unused chemical, contaminated consumables (e.g., gloves, bench liners), and empty containers, must be collected in a designated, properly labeled hazardous waste container.

- Container Management: Keep waste containers tightly closed and store them in a designated secondary containment area. Do not mix with other waste streams.
- Disposal Method: Dispose of the chemical waste through an approved waste disposal facility, in accordance with all local, state, and federal regulations.[\[1\]](#)[\[6\]](#) Do not allow the product to enter drains or the environment.

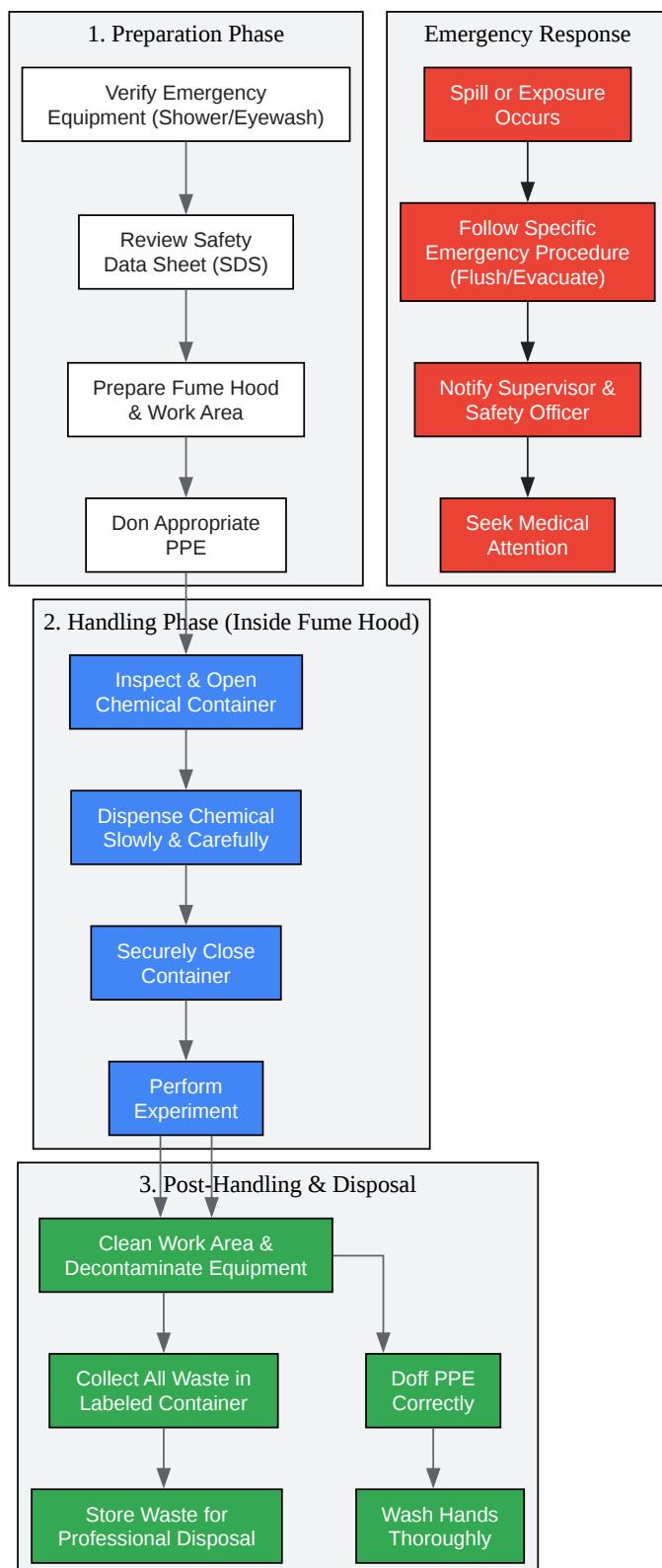
## Chemical and Physical Properties

The following table summarizes key quantitative data for **2-Bromo-1-phenylethanol**.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BrO	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	201.06 g/mol	<a href="#">[2]</a> <a href="#">[11]</a>
Appearance	Colorless to light yellow clear liquid	
Melting Point	39 °C	<a href="#">[3]</a>
Boiling Point	261.6 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[3]</a>
Density	~1.504 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	135.6 °C	<a href="#">[3]</a>
Storage Temperature	2-8°C (Refrigerator)	<a href="#">[12]</a>

## Workflow Visualization

The following diagram illustrates the standard operating procedure for safely handling **2-Bromo-1-phenylethanol**.

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Caption: Workflow for safe handling of **2-Bromo-1-phenylethanol**.

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